# Introduction: The Versatility of a Substituted Phenylboronic Acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Bromo-5-isopropylphenylboronic acid* |
| *CAS No.:* | *1451390-87-6* |
| *Cat. No.:* | *B1374440* |

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**3-Bromo-5-isopropylphenylboronic acid** is a specialized organic compound that belongs to the highly versatile class of arylboronic acids. Its molecular structure, featuring a bromine atom, an isopropyl group, and a boronic acid functional group on a phenyl ring, makes it a valuable reagent for creating complex organic molecules. The presence of these distinct functional groups allows for sequential, site-selective modifications, a highly desirable attribute in multi-step syntheses.

Arylboronic acids are foundational reagents in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[1][2] This Nobel Prize-winning reaction is a cornerstone of modern organic synthesis due to its mild conditions, functional group tolerance, and the stability and low toxicity of boronic acid reagents.[3][4] Consequently, **3-Bromo-5-isopropylphenylboronic acid** serves as a key intermediate in the synthesis of biaryl compounds, which are prevalent structural motifs in active pharmaceutical ingredients (APIs), agrochemicals, and advanced materials.[4][5][6]

## Part 1: Core Physicochemical Properties

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The precise molecular weight and other physical properties of a reagent are critical for accurate stoichiometric calculations, reaction monitoring, and purification. The defining properties of **3-Bromo-5-isopropylphenylboronic acid** are summarized below.

| Property | Value | Source |
|---|---|---|
| Molecular Weight | 242.91 g/mol | [7] |
| Molecular Formula | $C_9H_{12}BBrO_2$ | [7] |
| CAS Number | 1451390-87-6 | [7][8] |
| Appearance | No data available (typically a white to off-white solid) | |
| Solubility | No data available (generally soluble in organic solvents like dioxane, THF, and DMF) | |
| Storage Conditions | Short-term (1-2 weeks) at -4°C; Long-term (1-2 years) at -20°C | [7] |

# Part 2: Strategic Importance in Drug Discovery and Development

The utility of **3-Bromo-5-isopropylphenylboronic acid** in drug discovery stems from the synthetic possibilities it unlocks. The boronic acid group is the reactive handle for Suzuki-Miyaura coupling, enabling the formation of a carbon-carbon bond with an aryl or heteroaryl halide.[3][9] The bromine atom on the same ring provides a secondary reaction site for subsequent cross-coupling reactions, allowing for the construction of elaborate, multi-substituted aromatic systems. The isopropyl group serves to increase lipophilicity and can provide beneficial steric interactions within a target protein's binding pocket.

This trifecta of functionalities allows medicinal chemists to rapidly generate libraries of diverse compounds for structure-activity relationship (SAR) studies. By systematically varying the coupling partners at both the boronic acid and bromo positions, researchers can fine-tune a molecule's pharmacological properties, such as potency, selectivity, and metabolic stability.

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# Part 3: Experimental Protocol: Suzuki-Miyaura Cross-Coupling

The following protocol provides a representative, field-proven methodology for the Suzuki-Miyaura coupling of **3-Bromo-5-isopropylphenylboronic acid** with a generic aryl halide.

Core Directive: This protocol is designed as a self-validating system. The choice of catalyst, base, and solvent is based on established principles that maximize reaction efficiency while minimizing common side reactions like protodeboronation (the undesired cleavage of the C-B bond).[10]

Materials & Reagents:

- **3-Bromo-5-isopropylphenylboronic acid**
- Aryl Halide (e.g., 4-iodoanisole)
- Palladium Catalyst (e.g., $Pd(PPh_3)_4$ - Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., aqueous 2M Sodium Carbonate solution)
- Solvent (e.g., 1,4-Dioxane or Toluene)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Argon or Nitrogen gas supply
- Standard laboratory glassware (round-bottom flask, condenser, etc.)

Step-by-Step Methodology:

- Inert Atmosphere Preparation: Assemble a round-bottom flask with a stir bar and condenser. Flame-dry the glassware under vacuum and backfill with an inert gas (Argon or Nitrogen). Maintaining an inert atmosphere is crucial as the Pd(0) catalyst is sensitive to oxygen.
- Reagent Addition: To the flask, add **3-Bromo-5-isopropylphenylboronic acid** (1.2 equivalents), the selected aryl halide (1.0 equivalent), and the palladium catalyst (0.05

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equivalents).

- Solvent and Base Addition: Add the organic solvent (e.g., 1,4-dioxane) to the flask, followed by the aqueous base (e.g., 2M $Na_2CO_3$, 2.0 equivalents). The base is essential for the activation of the boronic acid, facilitating the transmetalation step in the catalytic cycle.[11]
- Reaction Execution: Heat the reaction mixture to 85-90°C and stir vigorously overnight. The elevated temperature is necessary to drive the catalytic cycle forward.
- Reaction Monitoring: After cooling to room temperature, check the reaction's progress using Thin-Layer Chromatography (TLC) to ensure the consumption of the limiting starting material (the aryl halide).
- Workup and Extraction: Dilute the reaction mixture with ethyl acetate and water. Separate the organic layer, and wash it sequentially with water and brine. This removes the inorganic base and salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude material using column chromatography on silica gel to isolate the desired biaryl product.

## Experimental Workflow Diagram

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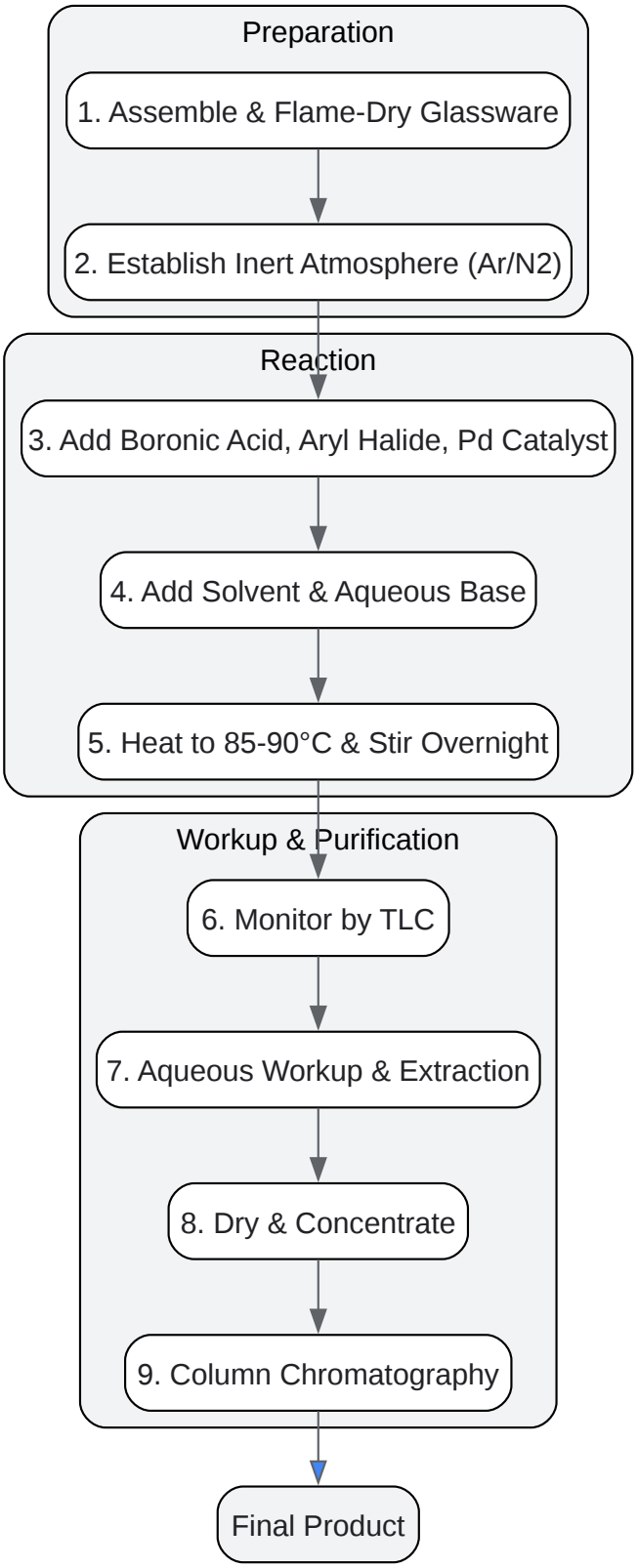


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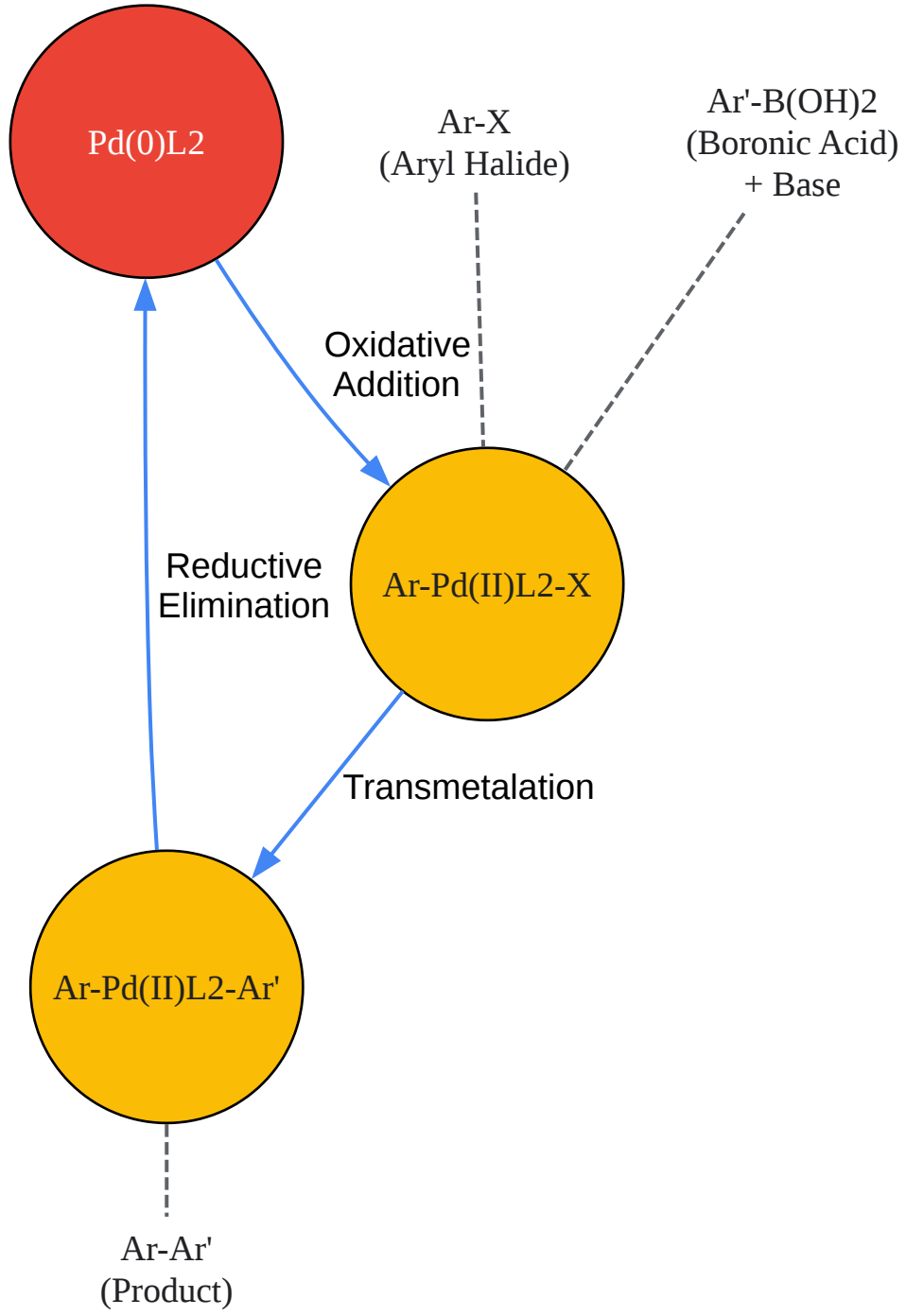


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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

## Part 5: Safety and Handling

As a professional standard, proper handling of all chemical reagents is paramount.

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- Personal Protective Equipment (PPE): Always wear protective glasses, gloves, and a lab coat. [7]* Contact Avoidance: Avoid direct contact with skin. [7]* Waste Disposal: Dispose of chemical waste according to institutional and local regulations. Waste should be segregated and handled by professional disposal services to prevent environmental contamination. [7]

# References


- **3-Bromo-5-isopropylphenylboronic acid** Properties, BIOFOUNT,
- (3-Bromo-2-fluoro-5-isopropylphenyl)boronic acid | C9H11BBrFO2, PubChem,
- **3-Bromo-5-isopropylphenylboronic acid** pinacol ester, CymitQuimica,
- Technical Guide: Physicochemical Properties and Applications of 3-Bromo-5-propoxyphenylboronic acid, Benchchem,
- Application Note: Synthesis of Biaryl Compounds via Suzuki-Miyaura Coupling Using 3-Bromo-5-propoxyphenylboronic acid, Benchchem,
- 3-Bromo-5-isopropylphenol | C9H11BrO, PubChem,
- (3-Bromo-5-isopropylphenyl)boronic acid, BLD Pharm,
- Suzuki Coupling. Suzuki-Miyaura Reaction: Mechanism, Experimental Procedure, and Set Up, YouTube,
- [3-bromo-5-(propan-2-yloxy)
- Suzuki-Miyaura Cross Coupling Reaction, TCI Chemicals,
- Suzuki–Miyaura cross-coupling of unprotected ortho-bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroarom
- A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles, NIH,
- Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applic
- (3-Bromo-5-(tert-butyl)phenyl)boronicacid CAS NO.1373881-94-7, Chemical Synthesis,
- Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective, PubMed Central (PMC),
- 3-Bromo-5-nitrobenzoic Acid: A Foundation for Innovation in Chemical Industries, NINGBO INNO PHARMCHEM CO.,LTD.,
- (3,4,5-trifluorophenyl)boronic acid, Organic Syntheses Procedure,
- The Chemistry of Possibility: Investigating 3-Bromo-5-nitrobenzoic Acid's Role in Synthesis, NINGBO INNO PHARMCHEM CO.,LTD.,
- CAS 849062-36-8 | 3-BROMO-5-METHYLPHENYLBORONIC ACID, Alchem Pharmtech,


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# Sources


- 1. benchchem.com [benchchem.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Suzuki–Miyaura cross-coupling of unprotected ortho -bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters - RSC Advances (RSC Publishing) DOI:10.1039/D4RA03725A [pubs.rsc.org]
- 4. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
- 7. 1451390-87-6|3-Bromo-5-isopropylphenylboronic acid|3-Bromo-5-isopropylphenylboronic acid|-范德生物科技公司 [bio-fount.com]
- 8. 1451390-87-6|(3-Bromo-5-isopropylphenyl)boronic acid|BLD Pharm [bldpharm.com]
- 9. benchchem.com [benchchem.com]
- 10. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 11. m.youtube.com [m.youtube.com]


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